

Chemical formula and molecular weight of silver sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silver sulfate

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A Technical Guide to Silver Sulfate (Ag₂SO₄)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical properties of **silver sulfate**, with a specific focus on its chemical formula and molecular weight. It includes a procedural outline for its synthesis and purification, presented for an audience with a professional background in chemistry and pharmaceutical sciences.

Core Chemical Properties

Silver sulfate is an inorganic compound that presents as a white, crystalline solid. It is notable for its low solubility in water. The compound is formed from the silver(I) cation (Ag⁺) and the sulfate anion (SO₄²⁻).

The fundamental chemical data for **silver sulfate** is summarized in the table below. This information is critical for stoichiometric calculations in experimental research and drug development processes.

Parameter	Value	Notes
Chemical Formula	Ag ₂ SO ₄ [1][2][3]	Composed of two silver atoms, one sulfur atom, and four oxygen atoms.
Molecular Weight	311.80 g/mol [2][4]	Also cited as 311.79 g/mol [1] and 311.7990 g/mol .[5]
Appearance	Colorless to white solid[1]	Darkens upon exposure to light and air.[1]
CAS Number	10294-26-5[4]	
Density	5.45 g/cm ³ [2]	
Melting Point	652.2 °C[2]	
Boiling Point	1,085 °C (decomposes)[2]	
Water Solubility	0.83 g/100 mL at 25 °C[1][2]	Considered to have low solubility.

Synthesis and Purification

Silver sulfate is typically synthesized through a precipitation reaction involving an aqueous solution of silver nitrate and sulfuric acid.[1][2] Subsequent purification can be achieved through recrystallization.

This protocol details the laboratory-scale synthesis of **silver sulfate** via the reaction of silver nitrate with sulfuric acid.

Materials:

- Silver nitrate (AgNO₃)
- Concentrated sulfuric acid (H₂SO₄, ~95-98%)
- Deionized water
- Beakers

- Stirring rod
- Apparatus for vacuum filtration (Büchner funnel, filter flask, etc.)
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, acid-resistant gloves.

Procedure:

- **Prepare Silver Nitrate Solution:** Dissolve a precisely weighed amount of silver nitrate in deionized water in a beaker. The concentration will depend on the desired yield.
- **Acid Addition:** While stirring continuously, slowly add a stoichiometric amount of concentrated sulfuric acid to the silver nitrate solution. To mitigate heat generation, this step can be performed in an ice bath.^[6] The reaction is as follows: $2 \text{AgNO}_3(\text{aq}) + \text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{Ag}_2\text{SO}_4(\text{s}) + 2 \text{HNO}_3(\text{aq})$ ^{[1][2]}
- **Precipitation:** Upon addition of sulfuric acid, a white precipitate of **silver sulfate** will form. Continue stirring for a period to ensure the reaction goes to completion.
- **Isolation:** Isolate the **silver sulfate** precipitate from the nitric acid-containing supernatant by vacuum filtration.
- **Washing:** Wash the collected precipitate with small portions of cold deionized water to remove residual nitric acid and any unreacted silver nitrate.
- **Drying:** Dry the purified **silver sulfate**, for instance, in a desiccator or a low-temperature oven.

For applications requiring high purity, the synthesized **silver sulfate** can be further purified by recrystallization from concentrated sulfuric acid, a process that effectively removes trace nitrate impurities.^[2]

Materials:

- Crude **silver sulfate**
- Concentrated sulfuric acid (H_2SO_4)

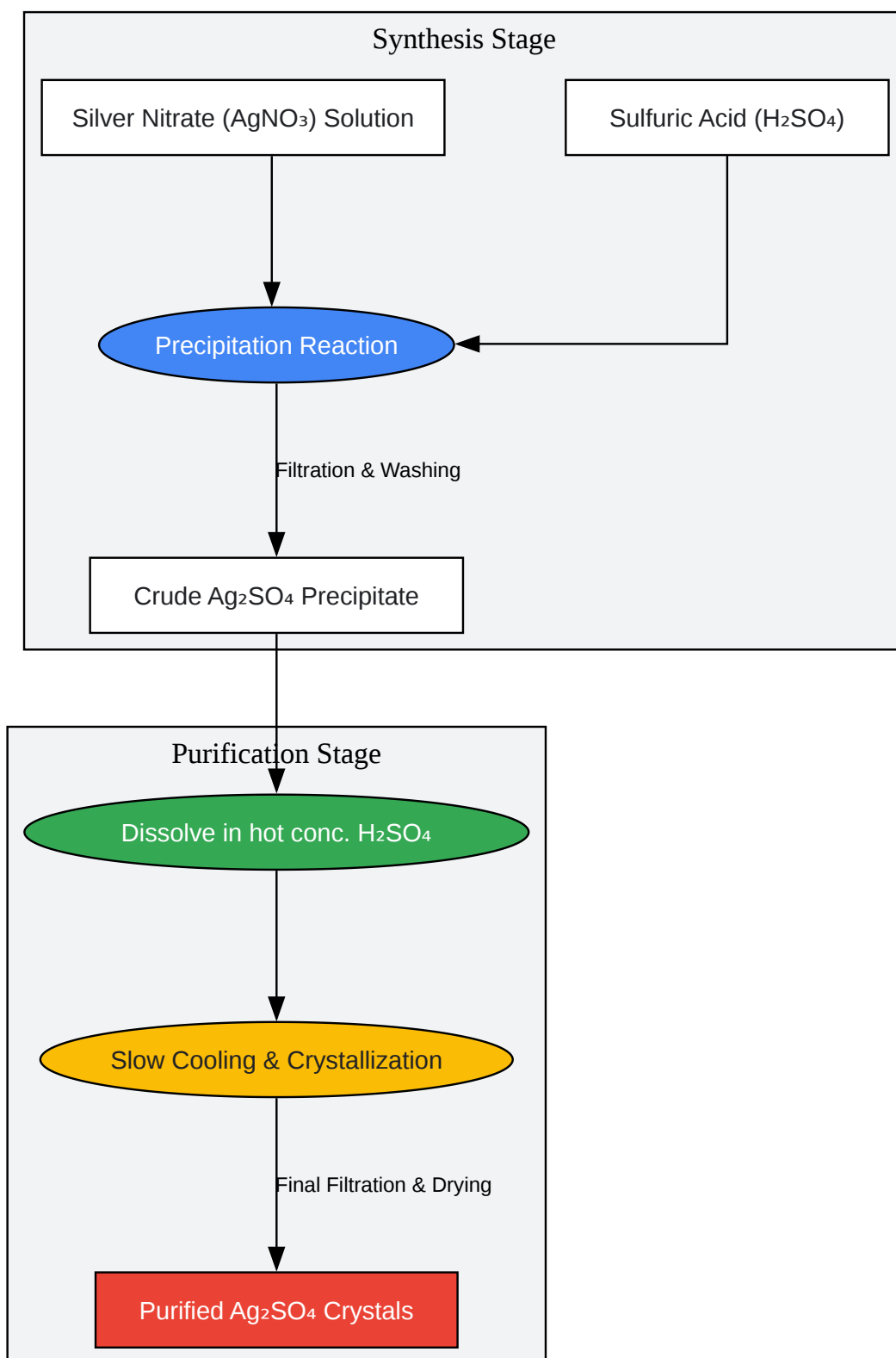
- Apparatus for hot gravity filtration
- Crystallizing dish
- Appropriate PPE

Procedure:

- **Dissolution:** In a fume hood, gently heat a minimal amount of concentrated sulfuric acid. Add the crude **silver sulfate** to the hot acid until it completely dissolves. **Silver sulfate** is soluble in concentrated sulfuric acid.^[1]
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration of the solution.
- **Cooling and Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. As the solution cools, the solubility of **silver sulfate** decreases, leading to the formation of purified crystals.
- **Isolation:** Collect the recrystallized **silver sulfate** using vacuum filtration.
- **Drying:** Carefully dry the final product to remove any residual sulfuric acid.

Process Visualization

The logical workflow for the synthesis and purification of **silver sulfate** is illustrated below. This diagram outlines the key steps from reactants to the final, purified product.



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- To cite this document: BenchChem. [Chemical formula and molecular weight of silver sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103943#chemical-formula-and-molecular-weight-of-silver-sulfate>]

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